

Application Note: Advanced Separation Strategies for Felypressin and Related Impurities

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Compound of Interest

Compound Name: *Felypressin Impurity B*

Cat. No.: *B1574735*

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Executive Summary

Felypressin (2-phenylalanine-8-lysine vasopressin) is a synthetic nonapeptide used primarily as a vasoconstrictor in dental anesthetics.^{[1][2]} Its structural complexity—featuring a disulfide bridge and multiple chiral centers—presents unique separation challenges. Common impurities include diastereomers (racemization), hydrolysis products (deamidation), and truncated synthesis byproducts.^[2]

This guide provides two distinct, self-validating protocols:

- Protocol A (QC Standard): A robust Phosphate/Acetonitrile RP-HPLC method optimized for regulatory compliance and diastereomer resolution.
- Protocol B (R&D Characterization): A volatile Formic Acid/Acetonitrile LC-MS method for impurity identification and mass confirmation.

Chemical Context & Critical Quality Attributes (CQA)

The Analyte

- Sequence: Cys-Phe-Phe-Gln-Asn-Cys-Pro-Lys-Gly-NH₂ (Disulfide bridge: Cys1–Cys6)[1][2][3]
- Isoelectric Point (pI): ~9.5 (Basic, due to Lysine residue)[1][2]
- Key Stability Risks:
 - Deamidation: Asn5
Asp5 (increases acidity).
 - Racemization: L-Phe2
D-Phe2 (hydrophobic shift).[1][2]
 - Disulfide Scrambling: Polymerization or incorrect bridging.

Impurity Profile

To ensure safety and efficacy, the separation method must resolve the following Critical Quality Attributes (CQAs):

Impurity Type	Origin	Chromatographic Behavior (RP-HPLC)
[Asp5]-Felypressin	Hydrolysis (Deamidation)	Elutes earlier than Felypressin (more polar).[1][2]
[D-Phe2]-Felypressin	Synthesis (Racemization)	Elutes close to main peak (critical pair).[1][2]
Deletion Peptides	Synthesis Failure	Varies; typically earlier elution.
Dimer/Aggregates	Oxidation/Scrambling	Elutes later (higher hydrophobicity/size).

Method Development Strategy

Stationary Phase Selection

While C18 is the industry standard, Felypressin's phenylalanine residues (Phe2, Phe3) interact strongly with aromatic stationary phases.[\[2\]](#)

- Recommendation: C18 with wide pore size (100–130 Å) is sufficient for this nonapeptide.
- Alternative: Phenyl-Hexyl columns can offer orthogonal selectivity if the D-Phe impurity co-elutes on C18, utilizing interactions.[\[1\]](#)[\[2\]](#)

Mobile Phase Chemistry

- pH Control: Felypressin is basic. Low pH (2.0–3.0) suppresses silanol activity and keeps the peptide fully protonated, improving peak shape.
- Ion Pairing:
 - Phosphate (Protocol A): Provides superior peak sharpness and resolution for diastereomers but is non-volatile (incompatible with MS).
 - Formic Acid/TFA (Protocol B): Volatile, suitable for MS, but may show slightly broader peaks than phosphate.[\[2\]](#)

Protocol A: Regulatory QC Method (RP-HPLC-UV)

Designed for routine batch release and quantification.[\[1\]](#)[\[2\]](#)

Chromatographic Conditions

- System: HPLC with UV Detector (DAD preferred).
- Column: End-capped C18, 4.6 × 250 mm, 5 µm, 100 Å (e.g., Waters XBridge or Agilent Zorbax).[\[2\]](#)
- Temperature: 25°C (Strict control required to maintain relative retention of isomers).
- Flow Rate: 1.0 mL/min.

- Detection: 214 nm (Peptide bond absorption) and 280 nm (Phe aromatic ring).
- Injection Volume: 20–50 µL.

Mobile Phase Preparation

- Solvent A (Buffer): 0.05 M Sodium Phosphate buffer, adjusted to pH 3.0 with Phosphoric Acid.[\[2\]](#)
 - Why: Phosphate suppresses ion-exchange interactions with residual silanols.[\[1\]](#)[\[2\]](#)
- Solvent B (Organic): Acetonitrile (HPLC Grade).[\[2\]](#)[\[4\]](#)

Gradient Program

Time (min)	% Solvent A	% Solvent B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold (Sample Loading)
25.0	70	30	Linear Gradient (Separation)
30.0	10	90	Wash
35.0	90	10	Re-equilibration

System Suitability Criteria (Self-Validation)

- Resolution (R_s):
(R_s): > 1.5 between Felypressin and [Asp5]-Felypressin.
- Tailing Factor (T_F):
(T_F): 0.8 – 1.5.
- Precision: RSD < 2.0% for 6 replicate injections of standard.

Protocol B: High-Resolution Characterization (LC-MS)

Designed for impurity identification and structural elucidation.[1][2]

Chromatographic Conditions

- System: UHPLC coupled to Q-TOF or Orbitrap MS.[1][2]
- Column: C18, 2.1 × 100 mm, 1.7 μm (Sub-2 micron for high peak capacity).[2]
- Temperature: 40°C (Improves mass transfer).
- Flow Rate: 0.3 mL/min.

Mobile Phase Preparation

- Solvent A: 0.1% Formic Acid in Water (LC-MS Grade).[1][2]
 - Note: Avoid TFA if high sensitivity is needed (TFA causes ion suppression).[5] If peak shape is poor, use 0.05% DFA (Difluoroacetic acid).[2]
- Solvent B: 0.1% Formic Acid in Acetonitrile.

Gradient Program

Time (min)	% Solvent B	Curve
0.0	5	Initial
1.0	5	Hold
15.0	40	Linear
16.0	95	Wash
18.0	5	Re-equilibration

MS Source Parameters (ESI Positive)[1][2]

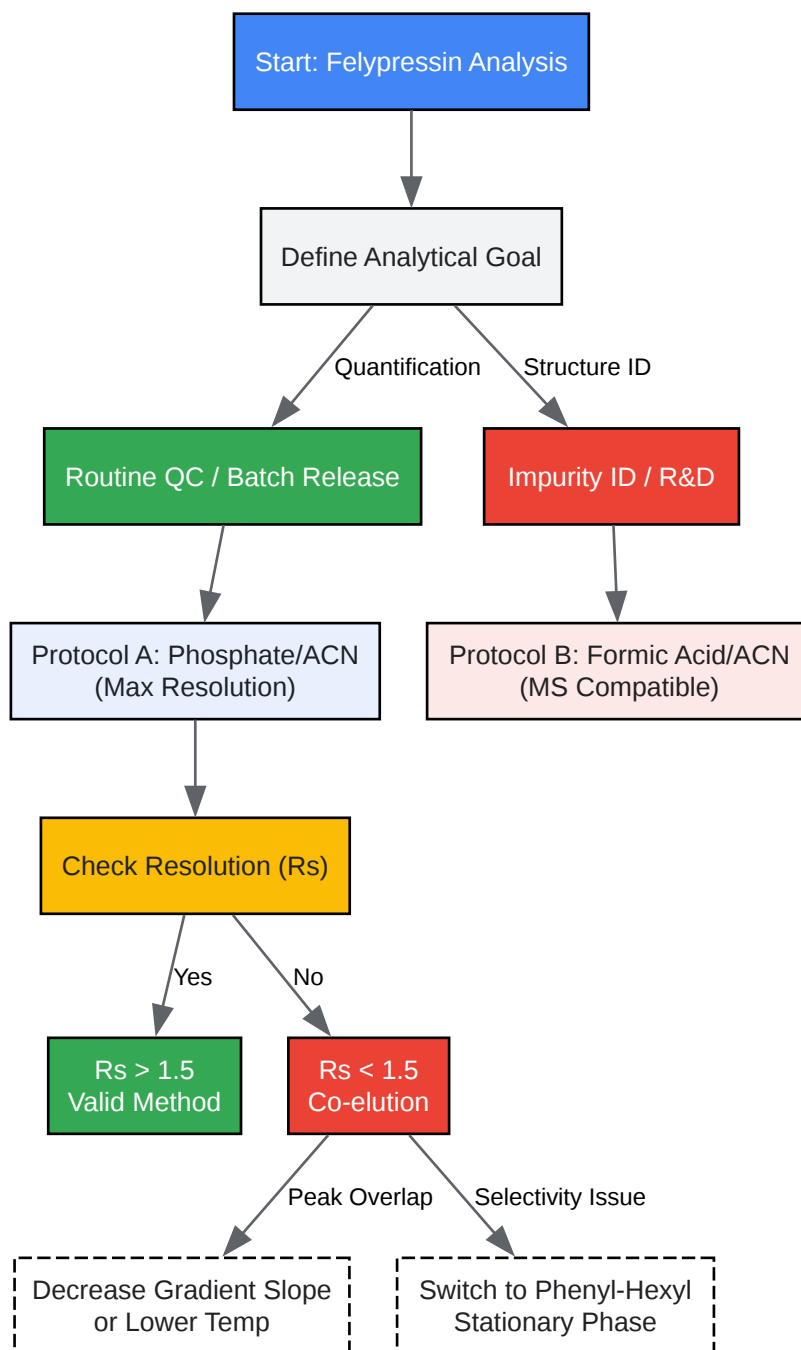
- Capillary Voltage: 3.5 kV.

- Cone Voltage: 30 V (Optimize to prevent in-source fragmentation).
- Scan Range: 100 – 1500 m/z.
- Target Mass: $[M+H]^+ = 1040.4$ Da; $[M+2H]^{2+} = 520.7$ Da.[\[2\]](#)

Visualization of Workflows

Method Development Decision Tree

This diagram outlines the logical flow for selecting the correct protocol based on the analytical goal.

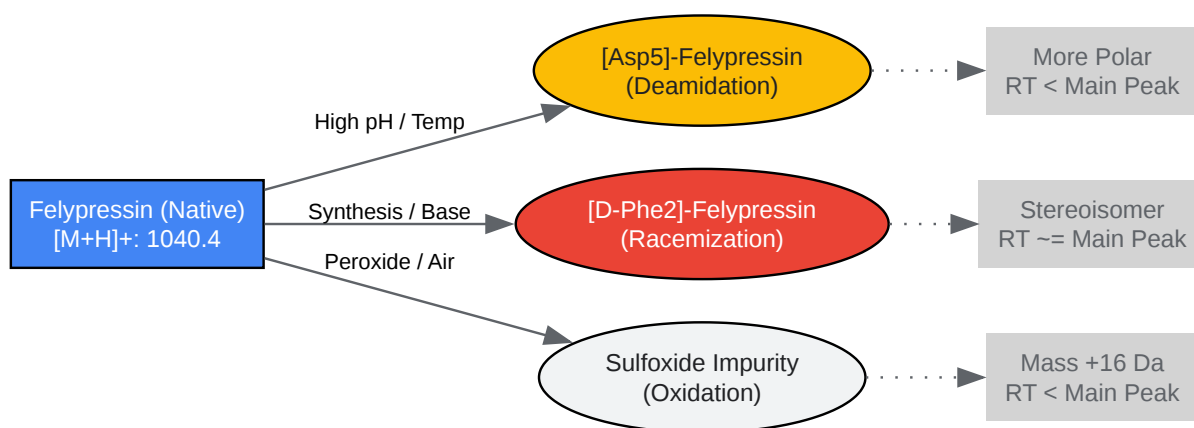


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Caption: Decision matrix for selecting between High-Resolution UV (QC) and MS (R&D) workflows.

Degradation Pathway & Impurity Logic

Understanding where impurities originate allows for targeted separation.



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Caption: Felypressin degradation pathways and expected chromatographic behavior relative to the main peak.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Peak Tailing > 1.5	Silanol interactions (Basic Lysine residue). [1] [2]	Ensure pH is < 3.0. Increase ionic strength (Phosphate conc.) in Protocol A.
Split Peaks	Disulfide scrambling or injection solvent mismatch.	Add DTT (if reducing) or match sample diluent to initial mobile phase (10% ACN).
Drifting Retention	Temperature fluctuation.	Thermostat column compartment (± 0.5°C).
Ghost Peaks	Carryover from previous run.	Add a needle wash step (50:50 MeOH:Water) and run a blank injection.

References

- European Directorate for the Quality of Medicines (EDQM). Felypressin Monograph 01/2008:1634. European Pharmacopoeia. Available at: [\[Link\]](#)[\[1\]](#)[\[2\]](#)

- Vergote, V. et al. (2009).[2] Peptide stability in drug development. Journal of Pharmaceutical and Biomedical Analysis. Available at: [\[Link\]](#)
- PubChem.Felypressin Compound Summary. National Center for Biotechnology Information. Available at: [\[Link\]](#)[\[1\]](#)[\[2\]](#)
- Waters Corporation.Peptide Separation Technology: Application Notebook. Available at: [\[Link\]](#)[\[1\]](#)[\[2\]](#)

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Sources

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